An In-depth Technical Guide to N-Acetyl Zonisamide: Structure, Properties, and Analysis

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Compound of Interest

Compound Name:	*N-Acetyl Zonisamide*
CAS No.:	*68936-43-6*
Cat. No.:	*B022687*

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Foreword

N-Acetyl Zonisamide, a primary metabolite of the widely used anticonvulsant drug zonisamide, represents a key molecule in understanding the disposition and metabolic fate of its parent compound. This technical guide provides a comprehensive overview of **N-Acetyl Zonisamide**, delving into its chemical structure, physicochemical properties, synthesis, and analytical quantification. As the study of drug metabolites is paramount in drug development for assessing safety, efficacy, and pharmacokinetic profiles, this document serves as a vital resource for researchers and scientists in the pharmaceutical field.

Chemical Identity and Physicochemical Properties

N-Acetyl Zonisamide is the product of the N-acetylation of the sulfonamide group of zonisamide. This metabolic transformation is a common pathway for drugs containing a primary sulfonamide moiety.

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Chemical Structure

The chemical structure of **N-Acetyl Zonisamide** is characterized by the addition of an acetyl group to the sulfonamide nitrogen of the parent zonisamide molecule.

Molecular Formula: $C_{10}H_{10}N_2O_4S$[1]

Molecular Weight: 254.26 g/mol [1]

IUPAC Name: N-((1,2-benzoxazol-3-yl)methylsulfonyl)acetamide[1]

CAS Number: 68936-43-6[1]

Synonyms:

- N-[(1,2-Benzisoxazol-3-ylmethyl)sulfonyl]-acetamide[1]
- N-Acetyl-3-(sulfamoylmethyl)-1,2-benzisoxazole[1]

Chemical Structure Diagram:

Caption: Chemical structure of **N-Acetyl Zonisamide**.

Physicochemical Properties

A summary of the known physicochemical properties of **N-Acetyl Zonisamide** is presented in the table below.

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Property	Value	Source
Molecular Formula	$C_{10}H_{10}N_2O_4S$	[1]
Molecular Weight	254.26 g/mol	[1]
Melting Point	183 °C	[2]
Boiling Point	271.9 °C	[2]
Appearance	White to off-white powder (Assumed based on parent compound)	
Solubility	Data not available	
pKa	Data not available	

Synthesis of **N-Acetyl Zonisamide**

N-Acetyl Zonisamide is primarily formed in vivo through the metabolic N-acetylation of zonisamide. For research and reference standard purposes, chemical synthesis is necessary. A general and efficient method for the N-acylation of sulfonamides involves the use of acetic anhydride, often with a catalyst.[3][4]

General Synthetic Principle

The synthesis of **N-Acetyl Zonisamide** from zonisamide can be achieved by reacting zonisamide with an acetylating agent, such as acetic anhydride, in the presence of a suitable catalyst or base.

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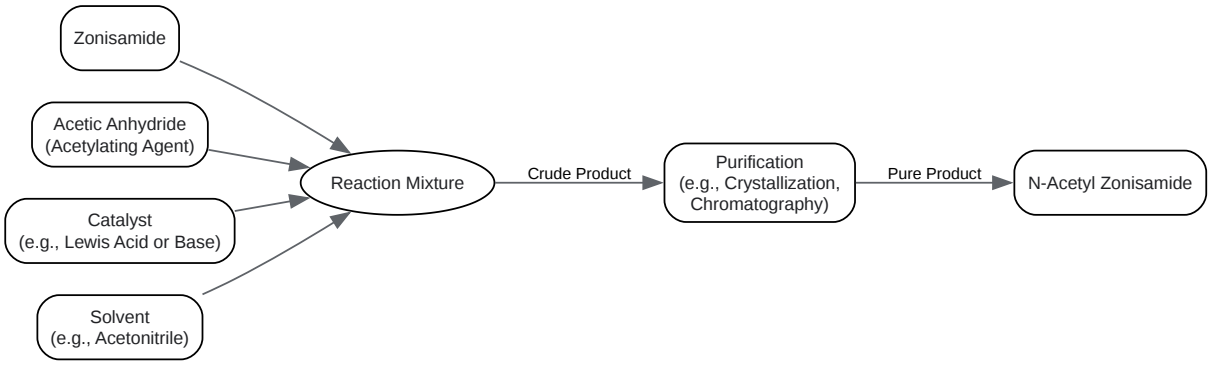

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Caption: General workflow for the synthesis of **N-Acetyl Zonisamide**.

Exemplary Synthetic Protocol

The following is a representative, non-validated protocol based on general methods for N-acetylation of sulfonamides.[3][4] Note: This protocol should be optimized and validated by the end-user.

Materials:

- Zonisamide
- Acetic Anhydride
- Zinc Chloride ($ZnCl_2$) or other suitable Lewis acid catalyst[4]
- Acetonitrile (or other suitable aprotic solvent)
- Ethyl acetate
- Hexane
- Deionized water

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- Brine

Procedure:

- To a solution of Zonisamide (1 equivalent) in anhydrous acetonitrile, add a catalytic amount of zinc chloride (e.g., 3 mol%).[4]
- Add acetic anhydride (1.5-2 equivalents) dropwise to the mixture at room temperature.
- Heat the reaction mixture to 50-60 °C and monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature and quench with deionized water.
- Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) or by column chromatography on silica gel to afford pure **N-Acetyl Zonisamide**.

Spectroscopic and Analytical Characterization

Detailed spectroscopic data is essential for the unequivocal identification and characterization of **N-Acetyl Zonisamide**. While complete, high-resolution spectra are not readily available in the public domain, typical spectral characteristics can be inferred from the structure and data for similar compounds. Commercial suppliers of the reference standard state that a full certificate of analysis including 1H-NMR, Mass, HPLC, and IR data is provided upon purchase.[1][5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR: The proton NMR spectrum of **N-Acetyl Zonisamide** is expected to show characteristic signals for the aromatic protons of the benzisoxazole ring, the methylene protons

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adjacent to the sulfonyl group, and the methyl protons of the acetyl group. The sulfonamide N-H proton of zonisamide would be absent, and a new signal for the acetyl group's methyl protons would appear.[6]

^{13}C NMR: The carbon NMR spectrum would show signals for the carbons of the benzisoxazole ring, the methylene carbon, the carbonyl carbon of the acetyl group, and the methyl carbon of the acetyl group.[6]

Infrared (IR) Spectroscopy

The IR spectrum of **N-Acetyl Zonisamide** would exhibit characteristic absorption bands for the functional groups present in the molecule. Key expected absorptions include:

- C=O stretch (amide): Around 1680-1730 cm^{-1}
- SO_2 stretch (sulfonamide): Asymmetric and symmetric stretching bands around 1330-1350 cm^{-1} and 1140-1160 cm^{-1}, respectively.
- C-N stretch: Around 1200-1350 cm^{-1}
- Aromatic C-H and C=C stretches: In their characteristic regions.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and determining the fragmentation pattern of **N-Acetyl Zonisamide**. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition. The fragmentation pattern in MS/MS would likely involve cleavage of the sulfonamide bond and fragmentation of the benzisoxazole ring system.

Pharmacology and Metabolism

N-Acetyl Zonisamide is the primary metabolite of zonisamide, an antiepileptic drug with a broad spectrum of activity. The metabolism of zonisamide is a key aspect of its pharmacokinetic profile.

Metabolic Pathway

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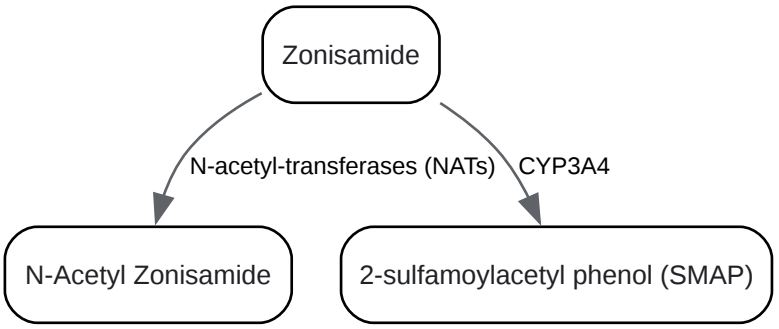
Zonisamide is metabolized in the liver via two main pathways:

- N-acetylation: Zonisamide is acetylated by N-acetyl-transferases (NATs) to form **N-Acetyl Zonisamide**.[3]
- Reductive cleavage: The benzisoxazole ring of zonisamide is reductively cleaved by cytochrome P450 3A4 (CYP3A4) to form 2-sulfamoylacetyl phenol (SMAP).

Of an administered dose of zonisamide, approximately 15% is recovered in the urine as **N-Acetyl Zonisamide**.[3]



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Caption: Major metabolic pathways of zonisamide.

Pharmacological Activity

N-Acetyl Zonisamide is generally considered to be an inactive metabolite of zonisamide.[7] The acetylation of the sulfonamide group typically leads to a loss of the pharmacological activity observed with the parent drug. However, one source suggests that **N-Acetyl Zonisamide** may have some activity, including inhibition of carbonic anhydrase and modulation of serotonergic systems, though its mechanism is not fully understood.[2] Further research is needed to definitively characterize the pharmacological profile of **N-Acetyl Zonisamide**.

Toxicology

Specific toxicological data for **N-Acetyl Zonisamide** is limited. As it is a major metabolite of zonisamide, its toxicological profile is often considered in the context of the parent drug's safety assessment. Zonisamide itself has a well-characterized safety profile, with potential adverse

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effects including central nervous system effects, renal stone formation, and metabolic acidosis.[8] It is generally believed that the biotransformation products of zonisamide are not toxic.[7] However, comprehensive toxicological studies specifically on **N-Acetyl Zonisamide** would be necessary for a complete safety evaluation.

Analytical Methodologies

The quantification of **N-Acetyl Zonisamide** in biological matrices is crucial for pharmacokinetic and drug metabolism studies of zonisamide. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the most common and robust method for this purpose.

UPLC-MS/MS Method for Quantification in Plasma

The following is a general outline of a validated UPLC-MS/MS method for the quantification of zonisamide in plasma, which can be adapted for **N-Acetyl Zonisamide**.[9]

Sample Preparation:

- Protein Precipitation: A simple and rapid method for sample cleanup. To a plasma sample, add a precipitating agent such as acetonitrile or methanol, vortex, and centrifuge to pellet the proteins.
- Liquid-Liquid Extraction (LLE): Offers a cleaner extract. Extract the plasma sample with a suitable organic solvent (e.g., ethyl acetate).
- Solid-Phase Extraction (SPE): Provides the cleanest extracts and allows for sample concentration.

Chromatographic Conditions:

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol).
- Flow Rate: Optimized for the column dimensions.
- Injection Volume: Typically in the range of 1-10 µL.

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Mass Spectrometric Detection:

- Ionization: Electrospray ionization (ESI) in either positive or negative mode, depending on the analyte's properties.
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. This involves monitoring a specific precursor ion to product ion transition for the analyte and an internal standard.

Validation: The bioanalytical method must be fully validated according to regulatory guidelines (e.g., FDA, EMA) for parameters including:

- Selectivity and Specificity
- Linearity (Calibration Curve)
- Accuracy and Precision
- Recovery
- Matrix Effect
- Stability (freeze-thaw, short-term, long-term, and post-preparative)

Conclusion

N-Acetyl Zonisamide, as the primary acetylated metabolite of zonisamide, is a molecule of significant interest in the fields of drug metabolism, pharmacokinetics, and analytical chemistry. This technical guide has provided a comprehensive overview of its chemical structure, properties, synthesis, and analytical methodologies. While some data, particularly detailed spectroscopic and toxicological information, remain to be fully elucidated in the public domain, this guide serves as a foundational resource for researchers and scientists working with this important compound. Further investigation into the specific pharmacological activity and safety profile of **N-Acetyl Zonisamide** will contribute to a more complete understanding of the overall disposition and effects of its parent drug, zonisamide.

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